

# Application Notes and Protocols for the GC-MS Analysis of Furmecyclox

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## Compound of Interest

Compound Name: Furmecyclox

Cat. No.: B1674282

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## Introduction

**Furmecyclox** is a systemic fungicide belonging to the furamide chemical class. It is effective against a variety of fungal pathogens by inhibiting succinate dehydrogenase, a key enzyme in the mitochondrial respiratory chain. This application note provides a detailed protocol for the analysis of **Furmecyclox** in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS). The methodology is based on the widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique, followed by GC-MS analysis for sensitive and selective detection and quantification.

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the GC-MS analysis of **Furmecyclox**. Please note that the retention time is an estimate based on the analysis of similar compounds, and the Limit of Detection (LOD), Limit of Quantification (LOQ), and recovery rates are typical values achievable with the described method.

Parameter	Value	Notes
Retention Time (RT)	~ 12.5 min	Estimated on a standard non-polar GC column. Actual RT may vary depending on the specific column and analytical conditions.
Molecular Ion (M+)	m/z 251	Corresponds to the molecular weight of Furmecyclox (C <sub>14</sub> H <sub>21</sub> NO <sub>3</sub> ). <a href="#">[1]</a>
Major Fragment Ion	m/z 123	Most abundant fragment ion in the mass spectrum, suitable for quantification. <a href="#">[1]</a>
Limit of Detection (LOD)	0.005 mg/kg	Typical LOD for pesticide residue analysis in food matrices using GC-MS/MS.
Limit of Quantification (LOQ)	0.01 mg/kg	Typical LOQ for pesticide residue analysis in food matrices using GC-MS/MS.
Recovery	85-110%	Typical recovery range for the QuEChERS method in various food matrices.
Linearity (r <sup>2</sup> )	> 0.99	Expected linearity over a typical calibration range (e.g., 0.005 - 0.5 mg/kg).

## Experimental Protocols

### Sample Preparation: QuEChERS Method

This protocol is suitable for the extraction of **Furmecyclox** from various food matrices such as fruits, vegetables, and cereals.

Materials:

- Homogenized sample (10 g)
- Acetonitrile (ACN)
- QuEChERS extraction salt packet (containing magnesium sulfate, sodium chloride, sodium citrate tribasic dihydrate, and sodium citrate dibasic sesquihydrate)
- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) sorbent and magnesium sulfate
- Centrifuge capable of 4000 rpm
- Vortex mixer

#### Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile to the tube.
- Cap the tube and vortex vigorously for 1 minute to ensure thorough mixing.
- Add the contents of the QuEChERS extraction salt packet to the tube.
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge the tube at 4000 rpm for 5 minutes.
- Transfer the upper acetonitrile layer to a d-SPE tube.
- Vortex for 30 seconds to facilitate the cleanup process.
- Centrifuge at 4000 rpm for 5 minutes.
- The resulting supernatant is the final extract, ready for GC-MS analysis.

## GC-MS Analysis

#### Instrumentation:

- Gas chromatograph equipped with a split/splitless injector and a mass selective detector.

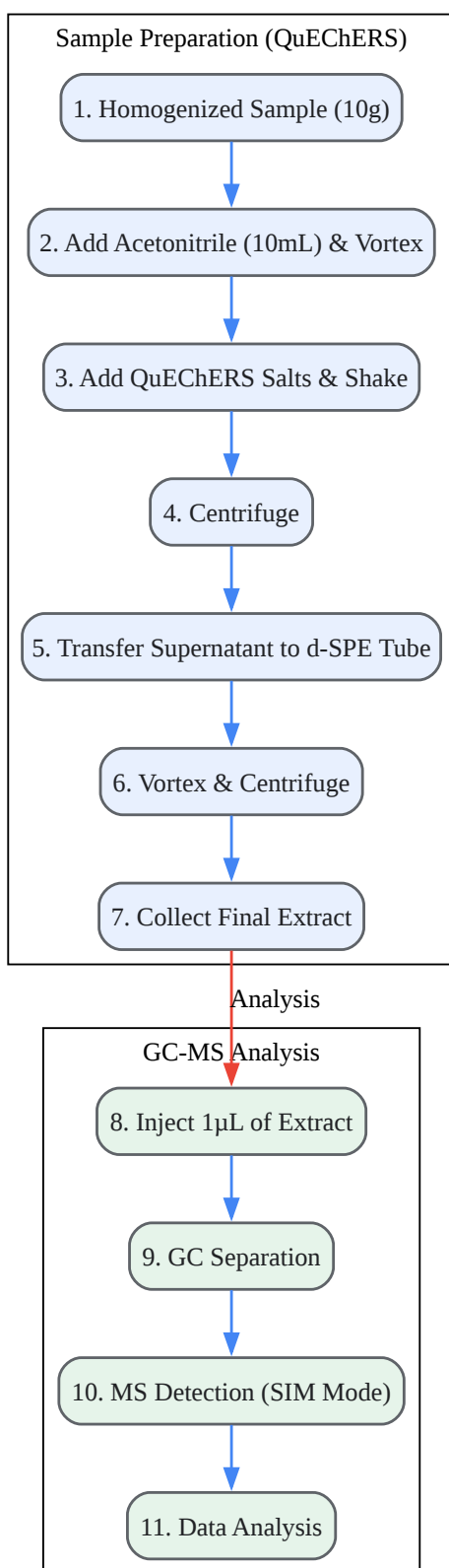
#### GC Conditions:

- Column: 30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness, non-polar capillary column (e.g., DB-5ms or equivalent).
- Injector Temperature: 250 °C
- Injection Mode: Splitless (1  $\mu$ L injection volume)
- Oven Temperature Program:
  - Initial temperature: 70 °C, hold for 2 minutes.
  - Ramp to 150 °C at 25 °C/min.
  - Ramp to 200 °C at 5 °C/min.
  - Ramp to 280 °C at 10 °C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.

#### MS Conditions:

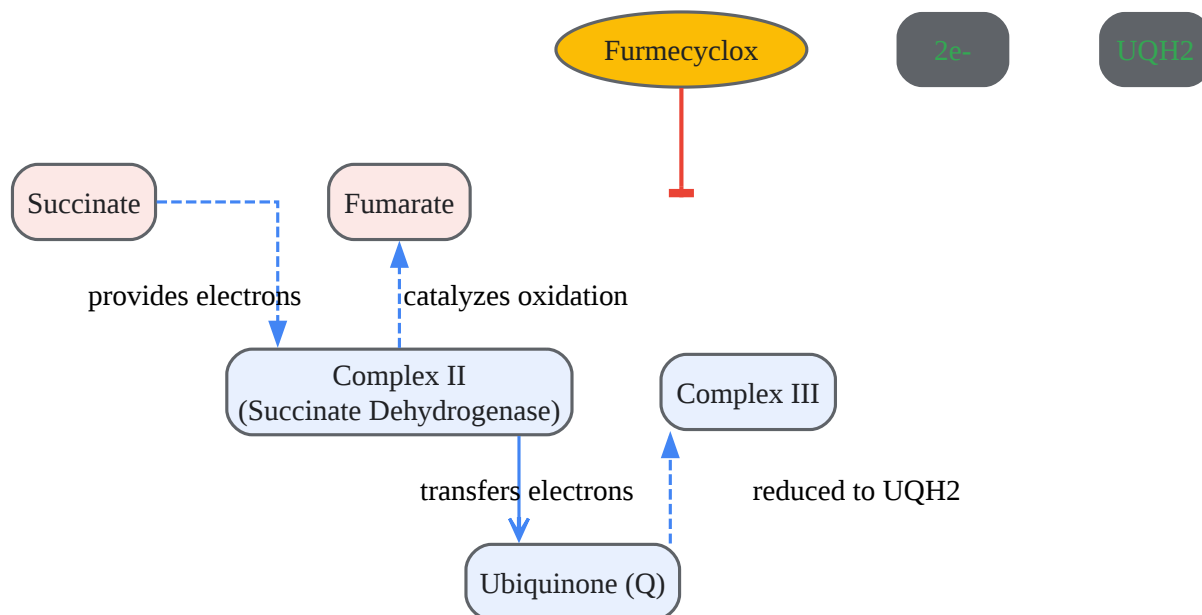
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
  - Quantifier Ion:m/z 123
  - Qualifier Ions:m/z 251, m/z 95

## Visualizations



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Caption: Experimental workflow for the GC-MS analysis of **Furmecyclox**.



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Caption: **Fumecyclox** mode of action as a succinate dehydrogenase inhibitor.

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## References

- 1. [chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
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